

Application Notes and Protocols for Measuring cAMP Levels Following SKF 83822 Treatment

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Compound of Interest

Compound Name: SKF 83822

Cat. No.: B1682080

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Introduction

SKF 83822 is a valuable pharmacological tool used in neuroscience and drug discovery research. It is recognized as an atypical agonist for the dopamine D1-like receptor family. A key characteristic of **SKF 83822** is its selective activation of adenylyl cyclase (AC), which leads to an increase in intracellular cyclic adenosine monophosphate (cAMP) levels.^[1] This is in contrast to other D1-like receptor agonists that may also activate phospholipase C (PLC).^[1] The ability of **SKF 83822** to specifically stimulate the adenylyl cyclase pathway makes it an important compound for dissecting the downstream signaling of D1-like receptors.^[1]

These application notes provide a comprehensive guide to measuring cAMP levels in cultured cells following treatment with **SKF 83822**. Included are detailed protocols for cell culture, treatment, and cAMP quantification, as well as a summary of expected quantitative data.

Data Presentation

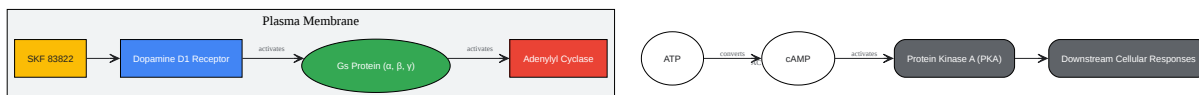
The following table summarizes the dose-dependent effect of **SKF 83822** on adenylyl cyclase activity, a direct measure of its ability to stimulate cAMP production.

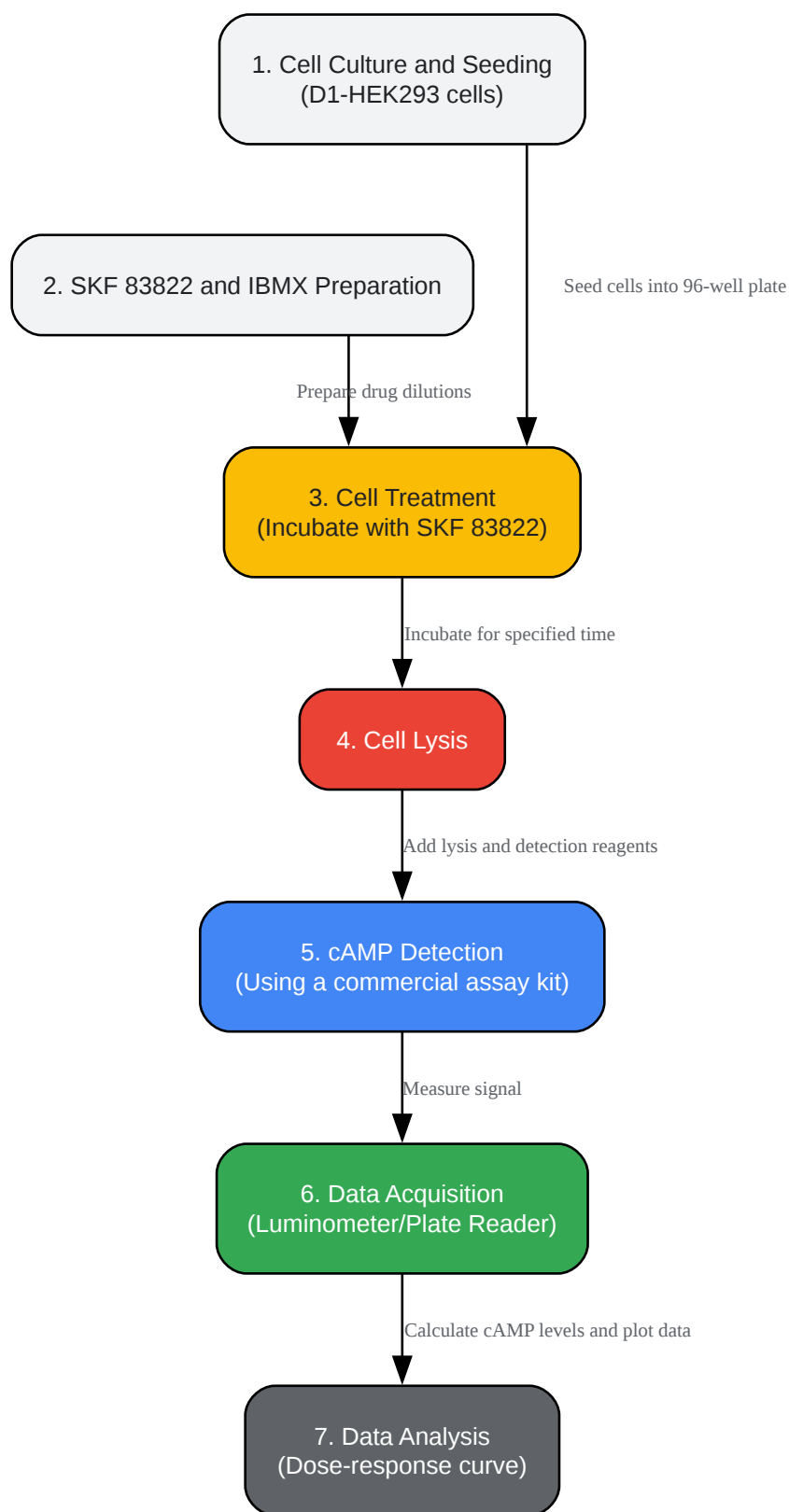
SKF 83822 Concentration (nM)	Adenylyl Cyclase Activity (% of Maximal Response)
1	~10%
10	~30%
65	50% (EC50)
100	~65%
1000	~90%
10000	~100%

Note: This data is compiled based on the reported EC50 value of 65 nM for **SKF 83822** in stimulating adenylyl cyclase. The percentage of maximal response at other concentrations is estimated based on a typical sigmoidal dose-response curve.

Signaling Pathway

The signaling pathway initiated by **SKF 83822** leading to the production of cAMP is a well-characterized G-protein coupled receptor (GPCR) cascade.





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References

- 1. medchemexpress.com [medchemexpress.com]
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